

Safety and handling of 2-(4-Bromo-2-(trifluoromethoxy)phenyl)acetic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-Bromo-2-(trifluoromethoxy)phenyl)acetic acid

Cat. No.: B1374649

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An In-Depth Technical Guide to the Safe Handling and Application of **2-(4-Bromo-2-(trifluoromethoxy)phenyl)acetic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-(4-Bromo-2-(trifluoromethoxy)phenyl)acetic acid**, a key building block in modern medicinal chemistry. It is intended to equip researchers and drug development professionals with the necessary knowledge for its safe handling, storage, and effective utilization in synthetic applications.

Compound Profile and Physicochemical Properties

2-(4-Bromo-2-(trifluoromethoxy)phenyl)acetic acid is a halogenated and fluorinated phenylacetic acid derivative.^{[1][2][3][4]} Its structural features, particularly the bromine and trifluoromethoxy substituents, make it a valuable intermediate in the synthesis of complex organic molecules, including pharmacologically active compounds.^[5]

Table 1: Physicochemical Data

Property	Value	Source
IUPAC Name	2-(4-bromo-2-(trifluoromethoxy)phenyl)acetic acid	[1]
CAS Number	509142-74-9	[1] [2] [4]
Molecular Formula	C9H6BrF3O3	[1] [2]
Molecular Weight	299.04 g/mol	[1] [3]
Purity	Typically >95% or >97%	[1] [2] [3]
Appearance	White crystalline solid	[6]
Solubility	Insoluble in water, soluble in organic solvents	[6]

Hazard Identification and Safety Precautions

This compound is classified as an irritant and requires careful handling to avoid exposure.[\[7\]](#)[\[8\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- H319: Causes serious eye irritation.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- H335: May cause respiratory irritation.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Signal Word: Warning[\[7\]](#)

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling this compound, the following personal protective equipment is mandatory:

- Eye Protection: Wear chemical safety goggles and a face shield.[\[7\]](#)[\[9\]](#)
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).[\[7\]](#)[\[9\]](#)

- Skin and Body Protection: Wear a lab coat, and consider additional protective clothing if there is a risk of significant exposure.[9]
- Respiratory Protection: Use a dust respirator when handling the solid form to avoid inhalation of dust particles.[9]

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[7][9][10]
- Ensure eyewash stations and safety showers are readily accessible in the immediate work area.

First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is crucial.

- After Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing. If respiratory symptoms persist, seek medical attention.[7]
- After Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water. If skin irritation occurs, seek medical advice. [7]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7]
- After Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention. [10]

Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure a safe laboratory environment.

Handling

- Avoid all personal contact, including inhalation of dust.[9]
- Do not eat, drink, or smoke when using this product.[9][10]
- Wash hands thoroughly after handling.[7][9]
- Use dry clean-up procedures and avoid generating dust.[9]

Storage

- Store in a cool, dry, and well-ventilated place.[7][8][10]
- Keep the container tightly closed when not in use.[7][8][10]
- Store locked up.[7]

Reactivity and Synthetic Applications

The trifluoromethoxy group is of significant interest in medicinal chemistry due to its ability to modulate the electronic and lipophilic properties of a molecule, which can lead to improved metabolic stability and bioavailability.[11] Phenylacetic acid derivatives, in general, are important intermediates in the synthesis of various pharmaceuticals.[5]

Potential Synthetic Pathways:

While specific reaction schemes for **2-(4-Bromo-2-(trifluoromethoxy)phenyl)acetic acid** are not detailed in the provided search results, its structure suggests it can be utilized in a variety of organic transformations. The carboxylic acid moiety can be converted to esters, amides, or acid chlorides for further functionalization. The bromine atom on the phenyl ring can participate in cross-coupling reactions, such as Suzuki or Heck reactions, to form carbon-carbon bonds.

Experimental Workflow: General Esterification Protocol

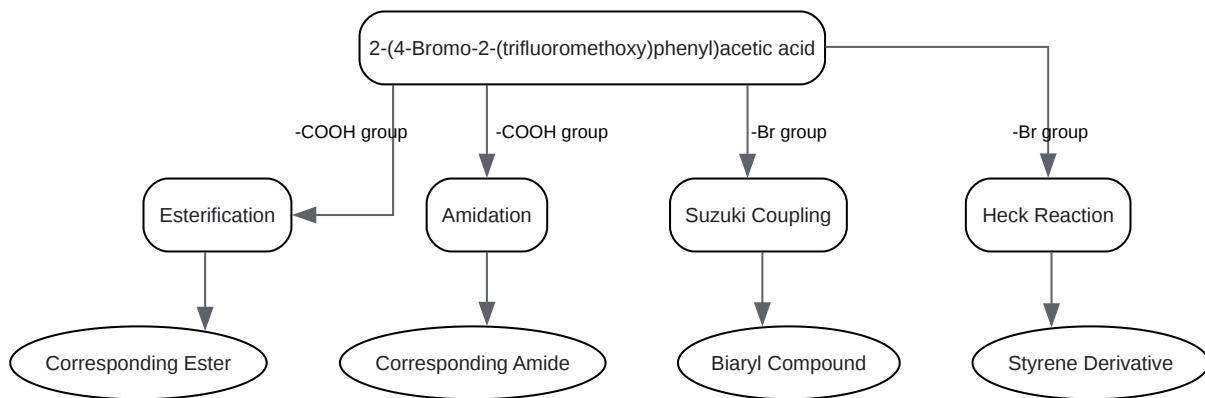
Below is a generalized, step-by-step protocol for the esterification of a carboxylic acid like the topic compound.

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve **2-(4-Bromo-2-(trifluoromethoxy)phenyl)acetic acid** (1

equivalent) in an appropriate alcohol (e.g., methanol, ethanol) which will also serve as the reagent.

- Catalyst Addition: Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid (typically 1-5 mol%).
- Reaction: Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, allow the mixture to cool to room temperature. Remove the excess alcohol under reduced pressure.
- Extraction: Dissolve the residue in an organic solvent (e.g., ethyl acetate) and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by a wash with brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude ester.
- Purification: Purify the crude product by column chromatography on silica gel to obtain the pure ester.

Diagram: General Synthetic Utility



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Caption: Potential synthetic transformations of the title compound.

Analytical Characterization

The identity and purity of **2-(4-Bromo-2-(trifluoromethoxy)phenyl)acetic acid** and its derivatives can be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy to confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, such as the carboxylic acid C=O and O-H stretches.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.

Disposal Considerations

Dispose of this compound and its container in accordance with local, regional, and national regulations. It should be sent to an approved waste disposal plant.[7][8][10]

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- To cite this document: BenchChem. [Safety and handling of 2-(4-Bromo-2-(trifluoromethoxy)phenyl)acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1374649#safety-and-handling-of-2-4-bromo-2-trifluoromethoxy-phenyl-acetic-acid]

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